

Navigating the Safe Disposal of Manganese(II) Sulfate Pentahydrate

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Compound of Interest

Compound Name: *Manganese(II) sulfate pentahydrate*

Cat. No.: *B1264464*

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The proper disposal of **Manganese(II) sulfate pentahydrate** is a critical aspect of laboratory safety and environmental responsibility. As a substance classified as hazardous, with potential risks to human health and significant aquatic toxicity, it necessitates a structured and compliant disposal process. This guide provides essential information for researchers, scientists, and drug development professionals to manage the disposal of **Manganese(II) sulfate pentahydrate** safely and in accordance with regulatory standards.

Immediate Safety and Disposal Protocols

Manganese(II) sulfate pentahydrate should never be disposed of down the drain or in regular waste streams. It is categorized as a hazardous waste due to its potential for causing organ damage through prolonged or repeated exposure and its toxicity to aquatic life with long-lasting effects.^{[1][2][3]}

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste **Manganese(II) sulfate pentahydrate**, including any contaminated materials such as personal protective equipment (PPE) or spill cleanup debris, in a designated and clearly labeled hazardous waste container.^[4]

- Ensure the container is suitable for solid waste, tightly sealed, and stored in a cool, dry, and well-ventilated area away from incompatible materials.[3]
- Labeling:
 - The waste container must be labeled as "Hazardous Waste" and clearly identify the contents as "**Manganese(II) Sulfate Pentahydrate**." Include the appropriate hazard pictograms.
- Engage a Professional Waste Disposal Service:
 - The disposal of **Manganese(II) sulfate pentahydrate** must be handled by a licensed hazardous waste disposal company.[5] These companies are equipped to manage the transportation and disposal in compliance with all relevant regulations.
- Regulatory Compliance:
 - Disposal procedures are governed by local, regional, national, and international regulations.[1][5][6] It is the responsibility of the waste generator to ensure that all disposal activities adhere to these legal frameworks.[7] Manganese is listed as a toxic substance under Section 313 of the Emergency Planning and Community Right to Know Act (EPCRA).[8]
- Contaminated Packaging:
 - Empty containers that held **Manganese(II) sulfate pentahydrate** must be treated as hazardous waste.[5] They should be completely emptied and disposed of through the same hazardous waste stream as the chemical itself.[5]

Quantitative Data and Regulatory Information

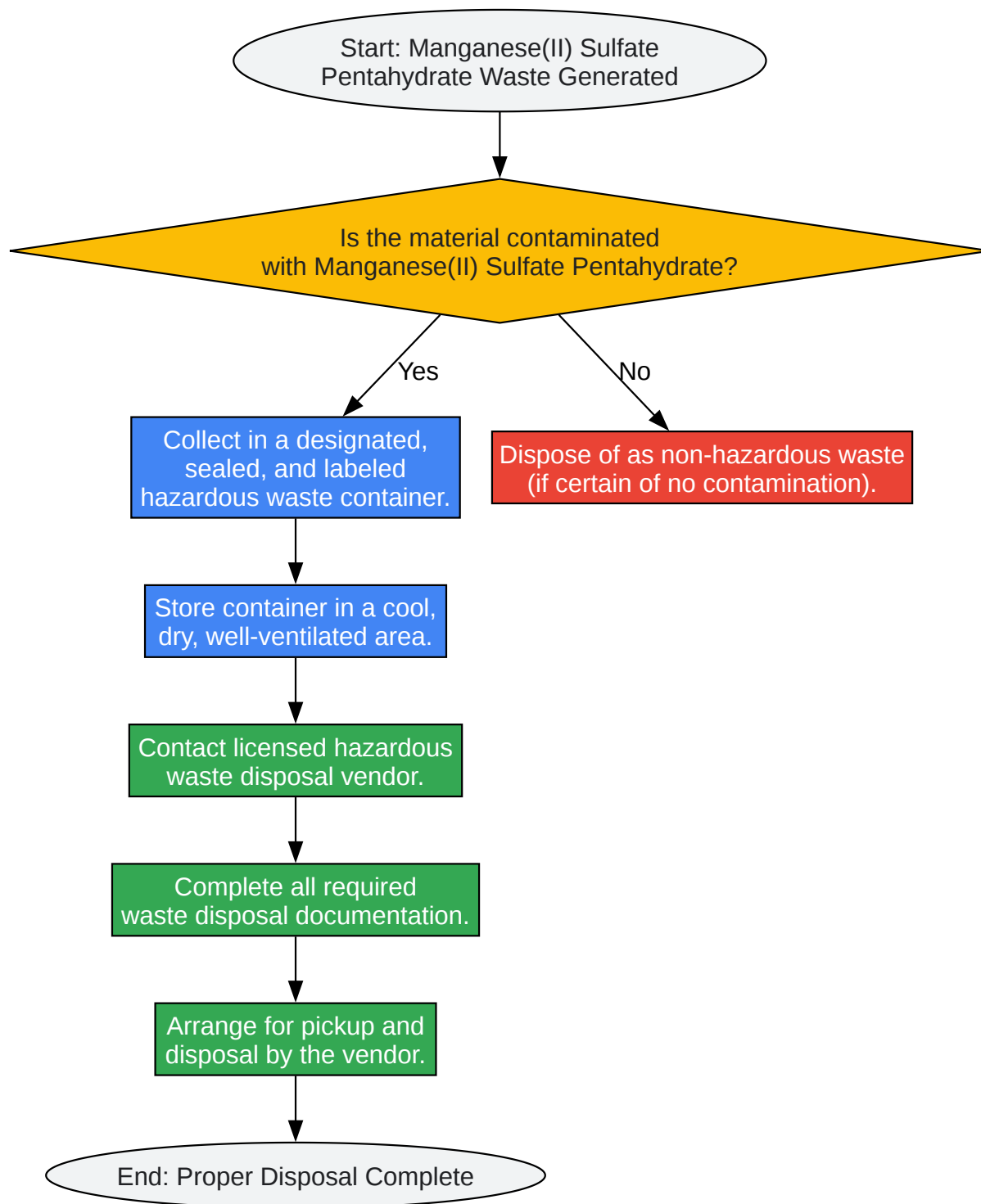
The specific quantitative limits for the disposal of manganese compounds can vary significantly based on jurisdiction. The following table summarizes key regulatory identifiers and exposure limits, which inform disposal requirements.

Parameter	Value/Information	Regulation/Source
UN Number	3077	ADR/RID, IMDG-Code, ICAO-TI[6]
UN Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Manganese(II) sulphate monohydrate)	ADR/RID, IMDG-Code, ICAO-TI[6]
Transport Hazard Class	9	ADR/RID, IMDG-Code, ICAO-TI[6]
Packing Group	III	ADR/RID, IMDG-Code, ICAO-TI[6]
OSHA PEL (Permissible Exposure Limit)	5 mg/m ³ (Ceiling)	OSHA[9]
NIOSH REL (Recommended Exposure Limit)	1 mg/m ³ (10-hr TWA); 3 mg/m ³ (STEL)	NIOSH[9]
ACGIH TLV (Threshold Limit Value)	0.02 mg/m ³ (Respirable), 0.1 mg/m ³ (Inhalable) (8-hr TWA)	ACGIH
Hazard Properties	HP 4 (Irritant), HP 5 (Specific target organ toxicity), HP 14 (Ecotoxic)	EEC[6]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit. These exposure limits are for workplace safety but are relevant in the context of handling and disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Manganese(II) sulfate pentahydrate**.



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Caption: Disposal workflow for **Manganese(II) Sulfate Pentahydrate**.

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